

Essential Guide to Handling Hexane-d14: Safety, Operations, and Disposal

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Compound of Interest

Compound Name: Hexane-d14

Cat. No.: B166359

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For researchers, scientists, and drug development professionals, the safe handling of deuterated solvents is paramount to ensuring both personal safety and the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information for the handling of **Hexane-d14**, a highly flammable and hazardous substance.

I. Immediate Safety Information

Hexane-d14 is a deuterated analog of n-hexane and shares its hazardous properties. It is a highly flammable liquid and vapor that can cause serious health effects.^{[1][2][3][4]}

Key Hazards:

- **Flammability:** Highly flammable liquid and vapor.^{[2][3][4]} Vapors can form explosive mixtures with air and may travel to a source of ignition and flash back.^[3]
- **Health Hazards:**
 - May be fatal if swallowed and enters airways (aspiration hazard).^{[2][4]}
 - Causes skin irritation.^{[2][4]}
 - May cause drowsiness or dizziness.^{[4][5]}
 - Suspected of damaging fertility or the unborn child.^{[2][4][5]}

- May cause damage to organs through prolonged or repeated exposure.[2][5]
- Causes serious eye irritation.[4]

II. Personal Protective Equipment (PPE)

When handling **Hexane-d14**, it is crucial to use appropriate personal protective equipment to prevent exposure.[6] The following PPE is recommended:

- Eye and Face Protection: Chemical splash goggles are required.[7][8] A face shield should be worn in situations with a splash potential.[8][9]
- Skin Protection:
 - Gloves: Chemical-resistant gloves are mandatory.[7][8][10] Butyl rubber gloves are recommended for optimal protection.[7] Always inspect gloves for signs of degradation before use.
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn.[7][10] For larger quantities or in situations with a higher risk of splashing, chemical-resistant coveralls are recommended.[11]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[10][12] If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[6][9]

III. Quantitative Data Summary

The following table summarizes key quantitative data for **Hexane-d14**, compiled from various safety data sheets.

Property	Value	Citations
CAS Number	21666-38-6	[2] [3] [4]
Molecular Formula	C6D14	[3]
Molecular Weight	100.28 g/mol	[3]
Appearance	Clear, colorless liquid	[1]
Boiling Point	69 °C (156.2 °F)	[2]
Flash Point	-22 °C (-7.6 °F)	[3]
Vapor Pressure	132 mmHg @ 20 °C	[3]
Specific Gravity	0.767 g/cm ³ @ 20 °C	[2]
Explosive Limits	Lower: 1.1 vol % Upper: 7.5 vol %	[3]

IV. Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for the safe handling of **Hexane-d14**.

1. Preparation:

- Read and understand the Safety Data Sheet (SDS) for **Hexane-d14** before starting any work.[\[13\]](#)
- Ensure a chemical fume hood is operational and available.
- Assemble all necessary PPE and ensure it is in good condition.[\[6\]](#)
- Have an appropriate fire extinguisher (e.g., CO2, dry chemical, or foam) readily accessible.[\[3\]](#)
- Locate the nearest emergency eyewash station and safety shower.

2. Handling:

- Conduct all work with **Hexane-d14** in a certified chemical fume hood to minimize inhalation exposure.[\[12\]](#)

- Ground and bond containers when transferring the solvent to prevent static discharge, which can be an ignition source.[14]
- Use only non-sparking tools.[14]
- Keep containers tightly closed when not in use to prevent the escape of flammable vapors. [14][15]
- Avoid contact with skin and eyes.[14] In case of contact, immediately flush the affected area with copious amounts of water.[1]
- Do not eat, drink, or smoke in the laboratory area.[15]

3. Storage:

- Store **Hexane-d14** in a tightly closed, properly labeled container.[10][15]
- Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other sources of ignition.[3][10][16]
- Store in a flammable liquids storage cabinet.[16][17]
- Store away from incompatible materials such as oxidizing agents.[1][3]

V. Disposal Plan

Proper disposal of **Hexane-d14** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

1. Waste Collection:

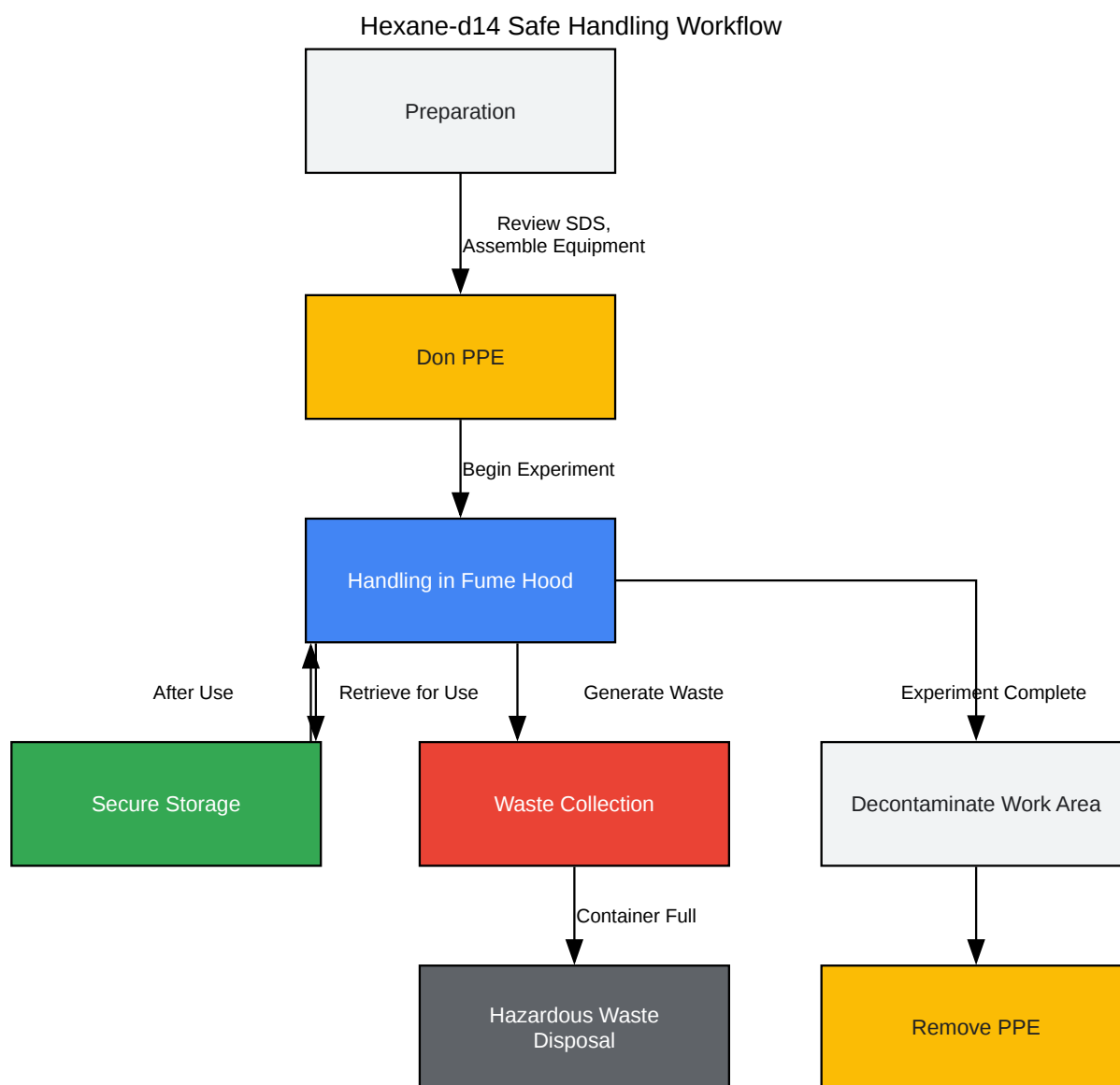
- Collect waste **Hexane-d14** in a designated, properly labeled, and sealed container.[17] The container should be compatible with flammable liquids.
- Do not mix **Hexane-d14** waste with other incompatible waste streams.
- Solid waste contaminated with **Hexane-d14** (e.g., paper towels, gloves) should also be collected in a separate, labeled, and sealed container.

2. Waste Disposal:

- Dispose of **Hexane-d14** waste through your institution's hazardous waste management program.[4]
- This material and its container must be disposed of as hazardous waste.[1]
- Do not dispose of **Hexane-d14** down the drain.[12]

VI. Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Hexane-d14**.



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